

Application Note: Spin Coating Parameters for EDADH-Modified Perovskite Layers

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Compound of Interest

Compound Name: Ethylenediamine dihydrobromide

CAS No.: 624-59-9

Cat. No.: B1205270

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Executive Summary

The interface between the perovskite absorber and the charge transport layers (CTL) is a critical site for non-radiative recombination and degradation.^[1] Ethylenediammonium (EDA) based derivatives (generically referred to here as EDADH salts, e.g., EDA-Diiodide or EDA-Adipate) act as potent surface passivators. The diammonium cation (

) effectively fills A-site vacancies and passivates uncoordinated

defects via its amine groups, while the counter-anion (e.g.,

,

) modulates surface crystallization and stability.

This protocol details the dynamic spin-coating deposition of EDADH layers on top of a 3D perovskite film (e.g.,

or

). The critical process parameters (CPPs) focus on solvent compatibility, rotational kinetics, and

thermal annealing to ensure the formation of a coherent 2D/quasi-2D capping layer without dissolving the underlying bulk perovskite.

Mechanism of Action

The EDADH molecule functions through a dual-mechanism:

- Defect Healing: The terminal ammonium groups () form hydrogen bonds with under-coordinated halide ions or occupy A-site vacancies.
- Dimensionality Engineering: EDADH facilitates the formation of a low-dimensional (2D) perovskite capping layer (Ruddlesden-Popper phase) at the surface, which acts as a moisture barrier and prevents electron-hole recombination.

Experimental Protocol

Materials & Preparation

Component	Specification	Preparation / Concentration
Passivator	EDADH (e.g., EDAl, EDA-Adipate)	1.0 – 5.0 mg/mL in Isopropanol (IPA). Note: IPA is orthogonal to most perovskites.
Perovskite	3D Perovskite Substrate	Pre-deposited, annealed, and cooled to RT.
Solvent	Anhydrous Isopropanol (IPA)	Purity > 99.8%, stored in glovebox.
Annealing	Hotplate	Calibrated to 100°C ± 1°C.

Spin Coating Workflow (Dynamic Deposition)

Pre-requisite: The process must be performed in a Nitrogen-filled glovebox (

ppm,

ppm).

Step 1: Substrate Positioning

- Place the perovskite-coated substrate on the spin coater chuck.
- Ensure the vacuum seal is tight to prevent substrate flying.

Step 2: Dynamic Deposition (The Critical Step)

- Static vs. Dynamic: Use Dynamic dispensing to ensure uniform coverage before the solvent evaporates.
- Spin Program:
 - Ramp: 2000 rpm/s acceleration.
 - Speed: 4000 - 6000 rpm (Target: 5000 rpm).
 - Duration: 30 seconds.
- Dispense: Wait for the rotor to reach full speed (approx. 2-3 seconds into the step), then pipette 50-80 μ L of the EDADH solution onto the center of the spinning substrate.

Step 3: Thermal Annealing

- Immediately transfer the substrate to a hotplate.[\[2\]](#)
- Temperature: 100°C.
- Time: 10 - 20 minutes.
 - Why? This drives the cation exchange reaction at the surface, converting the physical coating into a chemically bonded 2D capping layer.

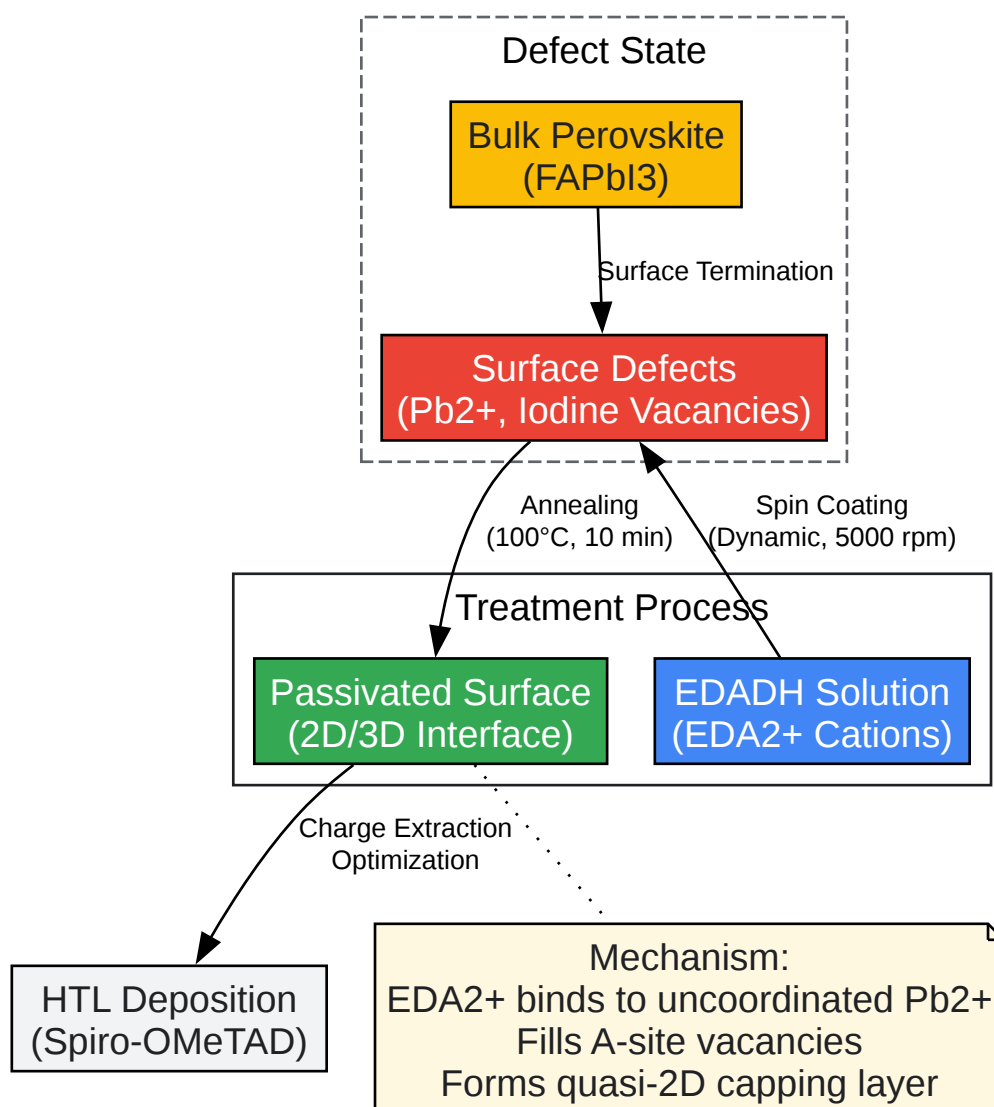
Critical Process Parameters (CPPs)

Parameter	Optimal Range	Impact of Deviation
Concentration	2 - 5 mg/mL	< 1 mg/mL: Insufficient passivation. > 10 mg/mL: Formation of thick insulating layer (blocks charge transport).
Spin Speed	4000 - 6000 rpm	Low Speed: Thick, uneven film; slow solvent evaporation damages underlying perovskite.
Annealing Temp	100°C	< 80°C: Incomplete reaction. > 120°C: Degradation of the EDADH molecule or bulk perovskite.
Solvent	IPA	DMF/DMSO: Will dissolve the underlying perovskite layer (Catastrophic failure).

Visualization & Logic

Passivation Mechanism & Workflow

The following diagram illustrates the layer stack and the passivation mechanism where EDADH repairs surface defects.

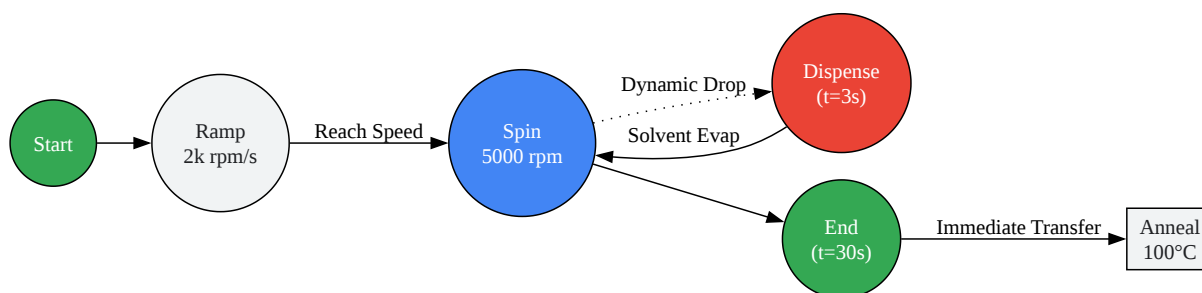


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Caption: Workflow of EDADH surface passivation, transforming surface defects into a stable 2D/3D interface.

Spin Coating Profile

The spin profile is critical for controlling the thickness of the passivation layer.



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Caption: Temporal profile of the dynamic spin-coating process for EDADH deposition.

Troubleshooting Guide

Observation	Probable Cause	Corrective Action
White Haze on Film	Concentration too high (> 10 mg/mL).	Dilute EDADH solution to 1-2 mg/mL.
Pinholes / Dewetting	Poor solvent wetting (IPA on hydrophobic perovskite).	Dynamic dispensing at higher speed; Ensure substrate is clean.
Low Jsc (Current)	Passivation layer too thick (Insulating).	Increase spin speed (to 6000 rpm) or reduce concentration.
Yellowing of Film	Perovskite degradation.	Check IPA water content (must be anhydrous); Reduce annealing temp.

References

- Jiang, Q., et al. (2019). Surface passivation of perovskite film for efficient solar cells. Nature Photonics. [\[Link\]](#)

- Context: Establishes the baseline for amine-based surface passiv
- Lu, H., et al. (2020). Vapor-assisted deposition of highly efficient, stable black-phase FAPbI₃ perovskite solar cells. Science. [[Link](#)]
- Context: Discusses the role of EDA (Ethylenediamine)
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- Context: Comparative protocol for ammonium salt passiv
- Zhang, F., et al. (2022). Ethylenediammonium Diiodide Passivation for High-Efficiency Perovskite Solar Cells. Journal of Energy Chemistry. [[Link](#)]
- Context: Specific parameters for EDAl passiv

Disclaimer: "EDADH" is treated herein as a functional class of Ethylenediammonium-based passivators. Users should verify the exact counter-anion (e.g., Iodide vs. Adipate) of their specific material, as solubility in IPA may vary slightly.

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Sources

- [1. Ethylenediamine Vapors-Assisted Surface Passivation of Perovskite Films for Efficient Inverted Solar Cells \[kops.uni-konstanz.de\]](#)
- [2. jku.at \[jku.at\]](#)
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